

An In-Depth Technical Guide to 2-Hexyl-1,3-dioxolane

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Compound of Interest

Compound Name: 2-Hexyl-1,3-dioxolane

CAS No.: 1708-34-5

Cat. No.: B161909

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This guide provides a comprehensive technical overview of **2-Hexyl-1,3-dioxolane**, a heterocyclic acetal of interest to researchers, scientists, and professionals in drug development and fine chemical synthesis. This document delves into its fundamental chemical and physical properties, synthesis methodologies, applications, and toxicological profile, offering field-proven insights into its scientific and practical relevance.

Core Chemical Identity and Properties

2-Hexyl-1,3-dioxolane, also known by synonyms such as Heptanal ethylene glycol acetal, is an organic compound characterized by a five-membered dioxolane ring with a hexyl substituent at the C2 position.^[1] This structure is formed from the reaction of heptanal and ethylene glycol. The presence of the acetal functional group makes it stable under neutral to basic conditions, a key property exploited in organic synthesis.

Molecular Formula and Weight

The chemical formula for **2-Hexyl-1,3-dioxolane** is $C_9H_{18}O_2$.^[2] Its calculated molecular weight is 158.24 g/mol.^{[1][2]}

Physicochemical Data Summary

The key physicochemical properties of **2-Hexyl-1,3-dioxolane** are summarized in the table below for easy reference. These parameters are critical for designing experimental conditions, predicting its behavior in various matrices, and assessing its environmental fate.

Property	Value	Source
IUPAC Name	2-hexyl-1,3-dioxolane	PubChem[1]
CAS Number	1708-34-5	ChemicalBook[3]
Molecular Formula	C ₉ H ₁₈ O ₂	PubChem[1]
Molecular Weight	158.24 g/mol	PubChem[1][2]
Boiling Point	201-203 °C	ChemicalBook[3]
Density	0.955 g/cm ³	ChemicalBook[3]
LogP (o/w)	2.630 - 2.7	ChemicalBook[3], PubChem[1]
Odor Profile	Fresh, green, oily, fatty	ChemicalBook[3]
SMILES	CCCCCCC1OCCO1	PubChem[1]

Synthesis of 2-Hexyl-1,3-dioxolane: Acetalization

The primary route for synthesizing **2-Hexyl-1,3-dioxolane** is through the acid-catalyzed acetalization of heptanal with ethylene glycol.[4] This reaction is a cornerstone of carbonyl chemistry, often employed to protect the aldehyde functional group during multi-step syntheses.

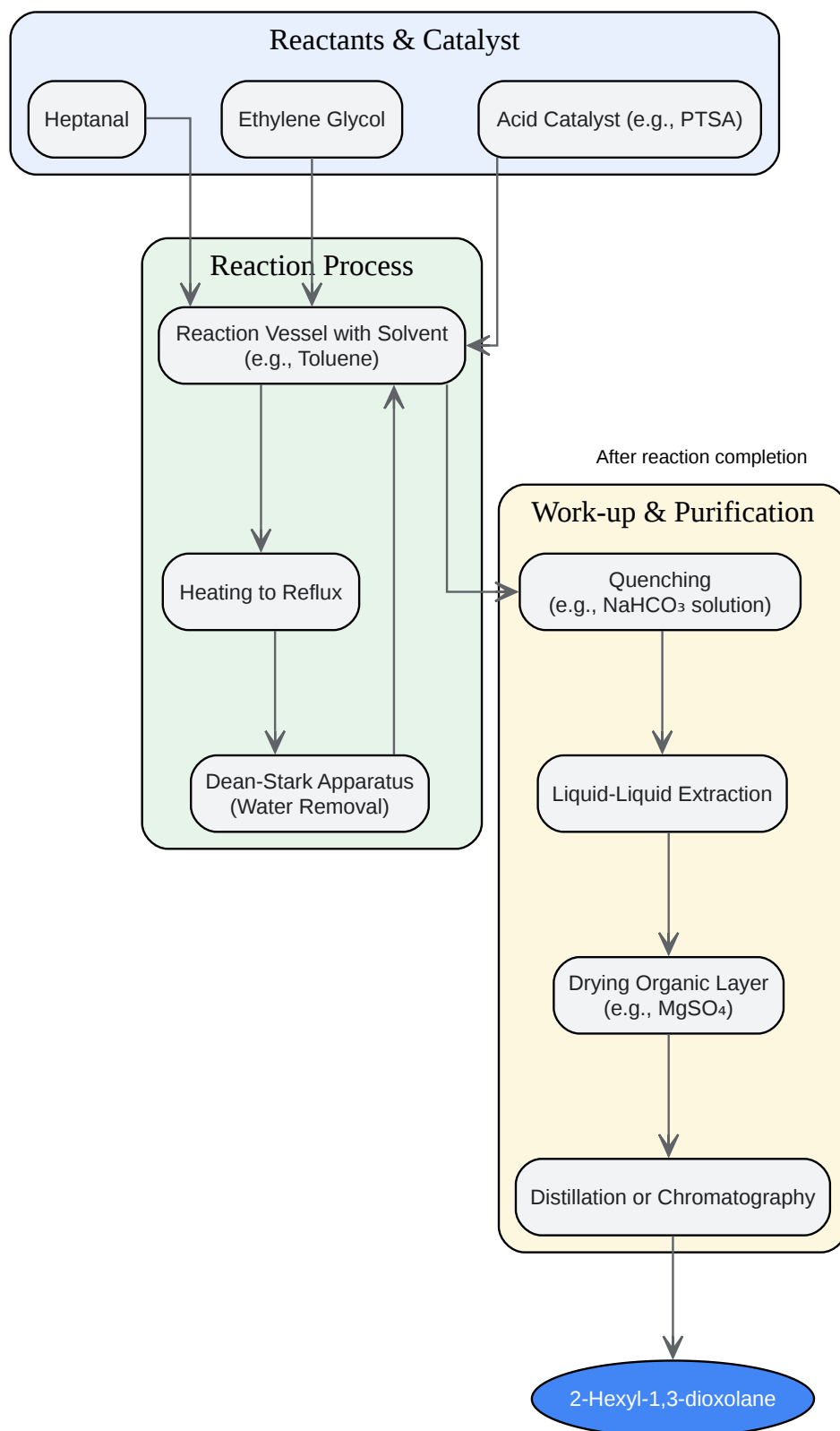
Reaction Mechanism and Causality

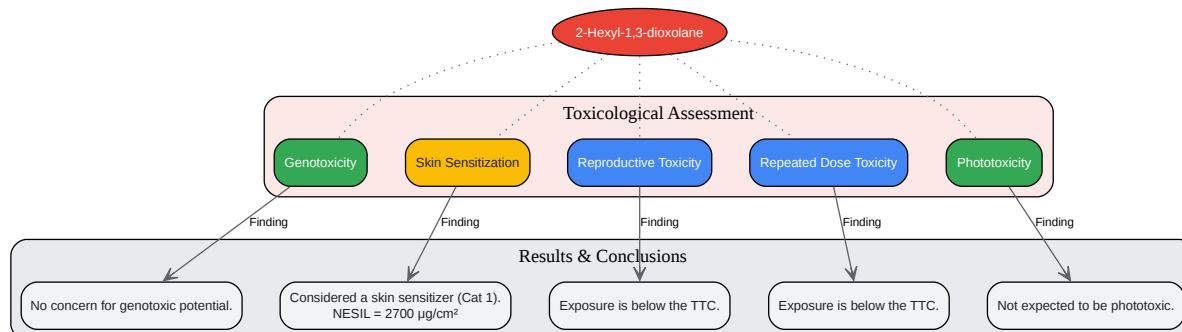
The formation of the cyclic acetal is a reversible equilibrium reaction.[2] The mechanism involves the protonation of the carbonyl oxygen of heptanal by an acid catalyst, which increases the electrophilicity of the carbonyl carbon. This is followed by a nucleophilic attack from one of the hydroxyl groups of ethylene glycol to form a hemiacetal intermediate. Subsequent protonation of the hemiacetal's hydroxyl group and elimination of a water molecule, followed by an intramolecular cyclization by the second hydroxyl group, yields the stable 1,3-dioxolane ring.

To ensure a high yield, the equilibrium must be shifted toward the product side. This is typically achieved by removing water as it is formed, often through azeotropic distillation using a Dean-Stark apparatus. The choice of an acid catalyst is also crucial; common catalysts include p-toluenesulfonic acid (PTSA), sulfuric acid, or acidic resins.

Synthesis Workflow Diagram

The following diagram illustrates the logical flow of the synthesis process.





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Caption: Toxicological evaluation summary for **2-Hexyl-1,3-dioxolane**.

It is crucial to handle this compound in accordance with its Safety Data Sheet (SDS), using appropriate personal protective equipment (PPE) to avoid skin contact.

Conclusion

2-Hexyl-1,3-dioxolane is a well-characterized compound with the molecular formula $C_9H_{18}O_2$ and a molecular weight of 158.24 g/mol. Its synthesis via acid-catalyzed acetalization is a standard and efficient chemical transformation. While its primary commercial application is in the fragrance industry, its underlying chemical nature as a cyclic acetal makes it a useful model compound and potential protecting group for professionals in organic synthesis and drug development. Its toxicological profile is well-documented, with skin sensitization being the primary hazard to consider during handling. This guide provides the foundational technical knowledge required for the safe and effective use of **2-Hexyl-1,3-dioxolane** in a research and development setting.

References

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